

Mmp2-IN-1 quality control and purity verification

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Compound of Interest

Compound Name: Mmp2-IN-1

Cat. No.: B10857014

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Mmp2-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control, purity verification, and effective use of **Mmp2-IN-1**.

Frequently Asked Questions (FAQs)

Q1: What is **Mmp2-IN-1** and what is its primary mechanism of action?

A1: **Mmp2-IN-1** is a potent and highly selective inhibitor of Matrix Metalloproteinase-2 (MMP-2), a key enzyme involved in the degradation of the extracellular matrix (ECM).^{[1][2][3]} MMP-2 plays a crucial role in physiological processes such as tissue remodeling, as well as in pathological conditions including cancer metastasis and angiogenesis.^{[4][5][6][7]} **Mmp2-IN-1** exerts its inhibitory effect by binding to the catalytic site of MMP-2, thereby preventing the breakdown of ECM components like type IV collagen.^[1]

Q2: What are the typical quality control specifications for **Mmp2-IN-1**?

A2: High-quality **Mmp2-IN-1** should meet stringent quality control specifications to ensure reliable and reproducible experimental results. The following table summarizes typical QC parameters.

Parameter	Specification	Method
Appearance	White to off-white solid	Visual Inspection
Purity	≥98%	High-Performance Liquid Chromatography (HPLC)
Identity	Conforms to structure	¹ H NMR, Mass Spectrometry (MS)
Solubility	Soluble in DMSO	Visual Inspection

Q3: How should I store and handle **Mmp2-IN-1**?

A3: For long-term storage, **Mmp2-IN-1** should be stored as a solid at -20°C, protected from light and moisture. For experimental use, it is recommended to prepare a stock solution in an appropriate solvent, such as DMSO. Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound. Store stock solutions at -20°C or -80°C.

Purity Verification and Experimental Protocols

Detailed Methodologies for Quality Control

1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Purpose: To determine the purity of the **Mmp2-IN-1** compound.
- Method: A reversed-phase HPLC method is typically employed.
 - Column: C18 column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase: A gradient of acetonitrile and water, both containing 0.1% trifluoroacetic acid (TFA) or formic acid.
 - Gradient: A typical gradient might run from 10% to 90% acetonitrile over 20-30 minutes.
 - Flow Rate: 1.0 mL/min.

- Detection: UV detection at a wavelength determined by the chromophore of **Mmp2-IN-1** (e.g., 254 nm).
- Purity Calculation: The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

2. Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

- Purpose: To confirm the molecular weight and thus the identity of **Mmp2-IN-1**.
- Method:
 - LC System: Coupled to a mass spectrometer, using similar chromatographic conditions as HPLC.
 - Mass Spectrometer: An electrospray ionization (ESI) source is commonly used.
 - Analysis: The mass spectrum should show a prominent peak corresponding to the $[M+H]^+$ or $[M-H]^-$ ion of **Mmp2-IN-1**, confirming its molecular weight.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Verification

- Purpose: To confirm the chemical structure of **Mmp2-IN-1**.
- Method:
 - Solvent: A deuterated solvent in which the compound is soluble (e.g., DMSO- d_6).
 - Analysis: The 1H NMR spectrum should display chemical shifts and splitting patterns consistent with the protons in the **Mmp2-IN-1** structure. Integration of the peaks should correspond to the number of protons in each environment.

Troubleshooting Guide

This guide addresses common issues encountered during experiments with **Mmp2-IN-1**.

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent or no inhibitory effect	Compound Degradation: Improper storage or repeated freeze-thaw cycles of the stock solution.	Prepare fresh aliquots of the stock solution from a new solid sample. Store aliquots at -80°C.
Incorrect Concentration: Errors in calculating the final concentration in the assay.	Double-check all calculations for dilutions. Use a calibrated pipette.	
Insolubility: The compound may have precipitated out of the assay buffer.	Ensure the final concentration of the solvent (e.g., DMSO) in the assay is low and compatible with your experimental system. Consider using a solubilizing agent if necessary.	
Inactive Enzyme: The MMP-2 enzyme used in the assay may not be active.	Test the activity of your MMP-2 enzyme with a known substrate before performing inhibition assays.	
High background signal in assays	Compound Interference: Mmp2-IN-1 may interfere with the detection method (e.g., fluorescence).	Run a control with the inhibitor alone (no enzyme) to check for any intrinsic signal.
Solvent Effects: The solvent (e.g., DMSO) might affect the assay.	Ensure the final solvent concentration is consistent across all wells, including controls.	
Cell toxicity observed	High Concentration of Inhibitor: The concentration of Mmp2-IN-1 used may be toxic to the cells.	Perform a dose-response curve to determine the optimal non-toxic concentration for your cell line.
High Concentration of Solvent: The solvent used to dissolve	Keep the final solvent concentration in the cell culture	

the inhibitor can be toxic to cells.

medium as low as possible (typically <0.5%).

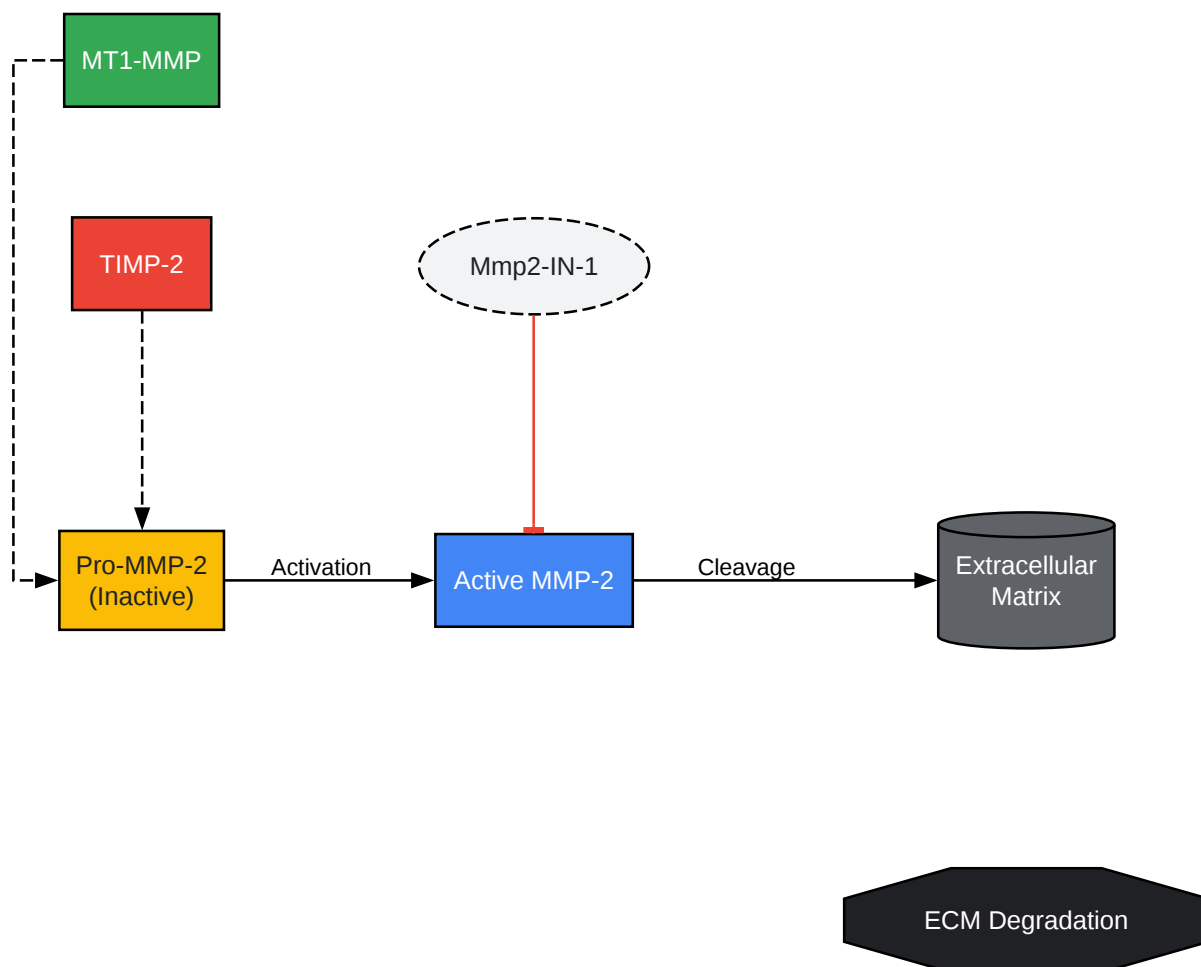
Off-target effects

Lack of Specificity: While Mmp2-IN-1 is highly selective, at high concentrations it may inhibit other MMPs or proteases.[8][9][10]

Use the lowest effective concentration of the inhibitor. Consider using a second, structurally different MMP-2 inhibitor to confirm that the observed effects are due to MMP-2 inhibition.

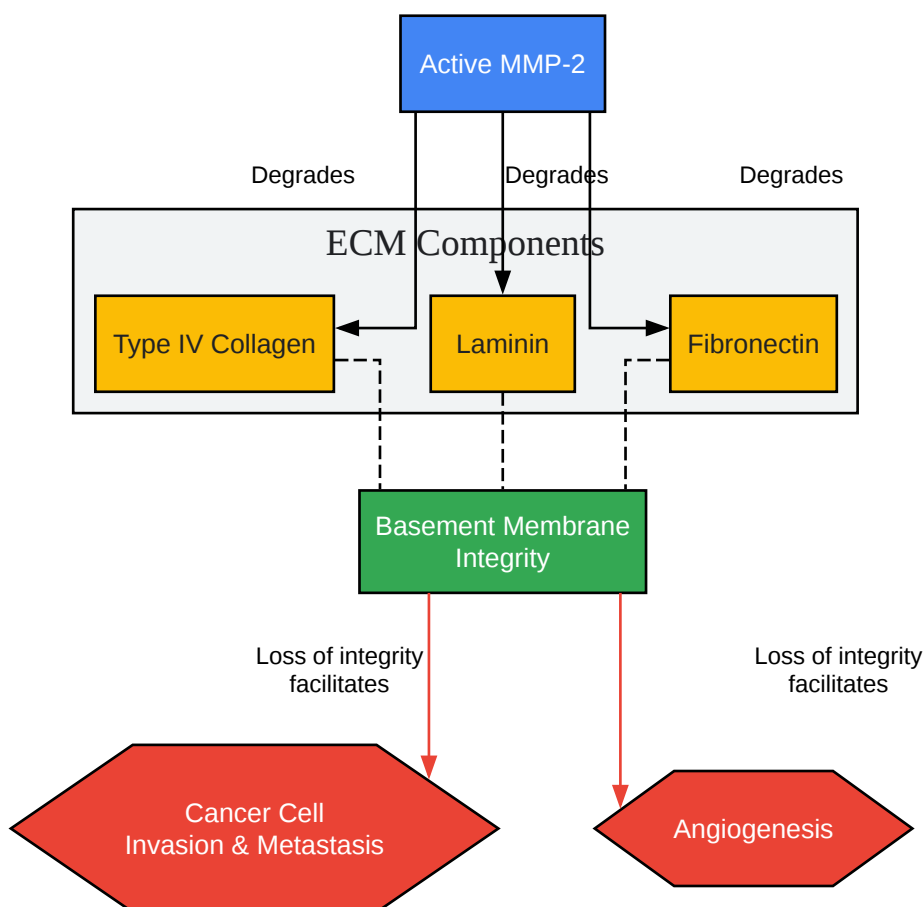
Visualizations

Below are diagrams illustrating key pathways and workflows related to **Mmp2-IN-1**.



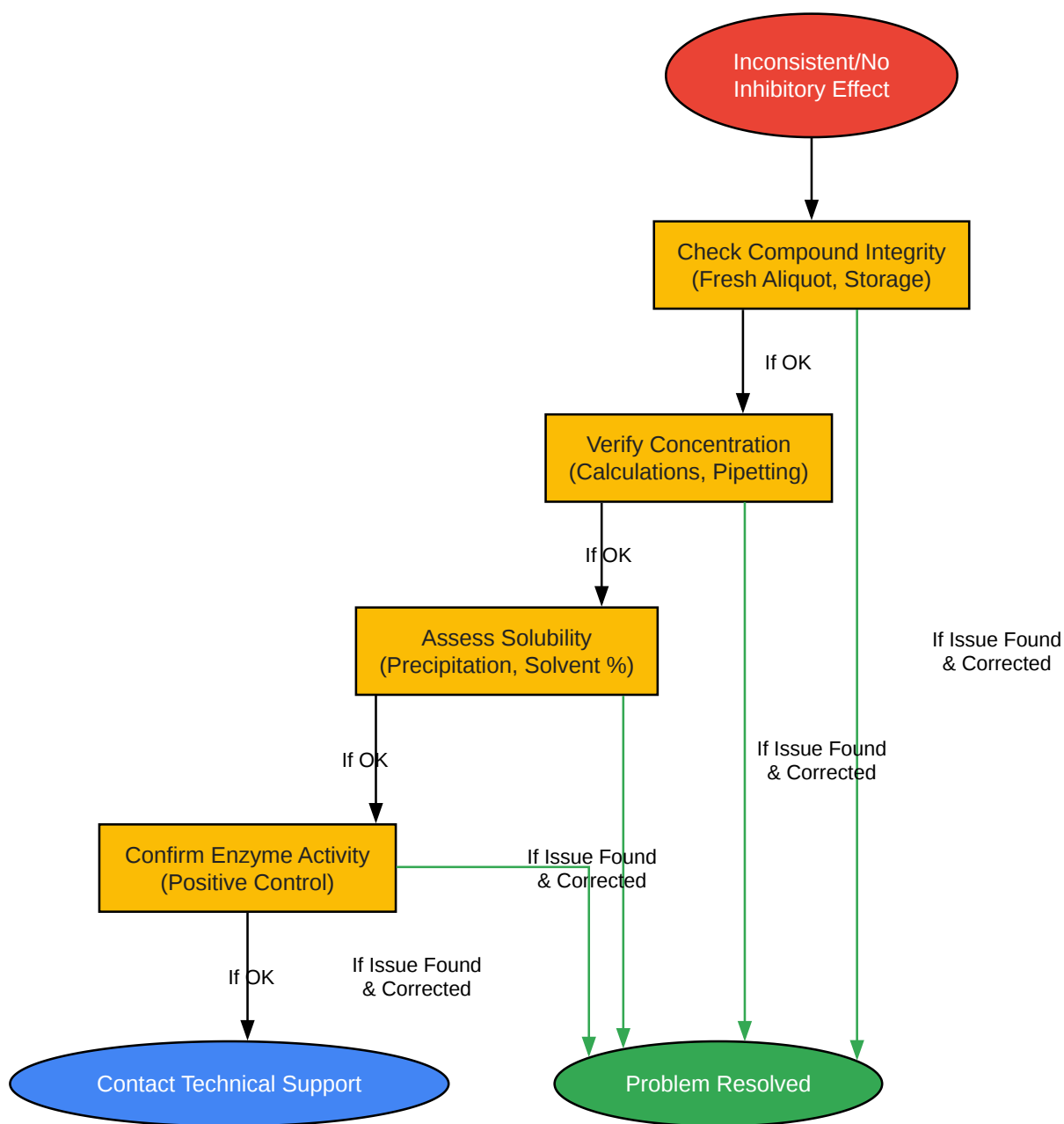
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Caption: Activation of Pro-MMP-2 and its inhibition by **Mmp2-IN-1**.



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Caption: Role of MMP-2 in extracellular matrix degradation and cancer progression.



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Caption: A logical workflow for troubleshooting inconsistent experimental results.

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